

# Application Notes and Protocols for 2-Methyl-2-phenylpentanal in Fragrance Development

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## Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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For Researchers, Scientists, and Fragrance Development Professionals

## Introduction

**2-Methyl-2-phenylpentanal** is an aromatic aldehyde with potential applications in the fragrance industry. While specific data on this compound is limited in publicly available literature, its structural similarity to other well-known fragrance ingredients allows for informed predictions of its olfactory profile and potential uses. This document provides detailed application notes and experimental protocols to guide researchers in evaluating **2-Methyl-2-phenylpentanal** as a novel fragrance ingredient. The information presented is based on the chemical properties of the molecule, data from structurally related compounds, and standard industry practices for fragrance development.

Chemical Structure:

- IUPAC Name: **2-methyl-2-phenylpentanal**
- Molecular Formula: C<sub>12</sub>H<sub>16</sub>O
- Molecular Weight: 176.26 g/mol

## Predicted Olfactory Profile

Based on the analysis of structurally similar phenyl-substituted aldehydes and pentanals used in perfumery, the olfactory profile of **2-Methyl-2-phenylpentanal** is anticipated to be complex,

with potential floral, green, and woody characteristics.

- **Primary Notes:** Likely to exhibit a combination of floral (rosy) and green (herbaceous) notes.
- **Sub-notes:** May possess underlying woody and slightly aldehydic facets. The presence of the methyl group on the same carbon as the phenyl ring could introduce a unique nuance, potentially adding a subtle spicy or warm element.

For comparison, a related compound, 2-methyl-5-phenylpentanal, is utilized for its rose-like scent.<sup>[1]</sup> Another similar molecule, 4-methyl-4-phenyl-1-pentanal, is described as having a fresh, herbaceous fragrance with a woody note.<sup>[2][3]</sup>

## Potential Applications in Fragrance Compositions

Given its predicted olfactory profile, **2-Methyl-2-phenylpentanal** could be a versatile ingredient in various fragrance types:

- **Floral Accords:** To impart a modern, rosy, or white floral character. It could be used to add complexity and a green lift to jasmine, lily-of-the-valley, and rose compositions.
- **Green and Chypre Formulations:** The anticipated herbaceous and woody notes would make it suitable for green, fougère, and chypre fragrances, providing a fresh and natural element.
- **Woody and Amber Scents:** Could be used as a modifier to introduce a fresh, floral-green aspect to traditional woody and amber fragrances.
- **Functional Perfumery:** Due to its aldehydic nature, it may offer good substantivity and performance in products such as soaps, lotions, and detergents.

## Quantitative Data Summary (Based on Structurally Related Compounds)

Direct quantitative data for **2-Methyl-2-phenylpentanal** is not readily available. The following table summarizes data for structurally related fragrance ingredients to provide a comparative reference for researchers.

Property	Phenylacetaldehyde	4-Methyl-4-phenyl pentanone (Vetikon)
CAS Number	122-78-1	7403-42-1
Odor Description	Green, sweet, floral, hyacinth, honey, cocoa.[4][5]	Vetiver, woody, earthy, slightly fruity.
Substantivity on Paper	400 hours.[4]	Not specified
Recommended Usage Level in Concentrate	Up to 10%	Up to 8%.[6]
Stability in Various Media	Data not specified	Good in body lotion, shampoo, soap, and cleaners; Poor in bleach.[6]

## Experimental Protocols

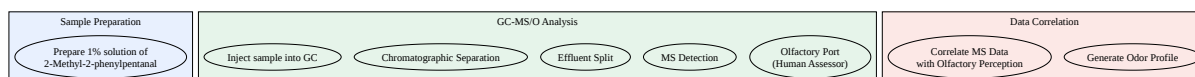
### Protocol for Sensory Evaluation using Gas Chromatography-Olfactometry (GC-O)

Objective: To identify and characterize the specific odor notes of **2-Methyl-2-phenylpentanal**.

Methodology:

- Sample Preparation: Prepare a 1% solution of **2-Methyl-2-phenylpentanal** in a suitable solvent (e.g., ethanol or dipropylene glycol).
- Instrumentation: Utilize a gas chromatograph coupled with both a mass spectrometer (MS) and an olfactometry port.
- GC Conditions:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5ms).
  - Injector Temperature: 250°C.

- Oven Program: Start at 50°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/min.
- Carrier Gas: Helium at a constant flow rate.
- Effluent Splitting: The column effluent is split between the MS detector and the olfactometry port.
- Olfactory Analysis: A trained sensory panelist sniffs the effluent from the olfactometry port and records the perceived odor, its intensity, and its duration.
- Data Analysis: The olfactory data is correlated with the chromatographic peaks identified by the MS to assign specific odor descriptors to the compound and any impurities.



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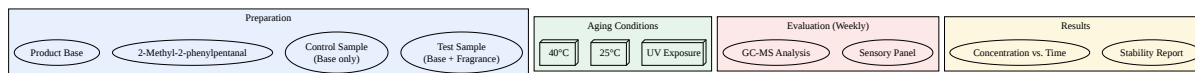
## Protocol for Stability Testing in a Consumer Product Base

Objective: To evaluate the chemical stability and odor performance of **2-Methyl-2-phenylpentanal** in a representative consumer product base (e.g., a simple lotion or soap base).

Methodology:

- Sample Preparation:
  - Prepare a control sample of the product base without any fragrance.

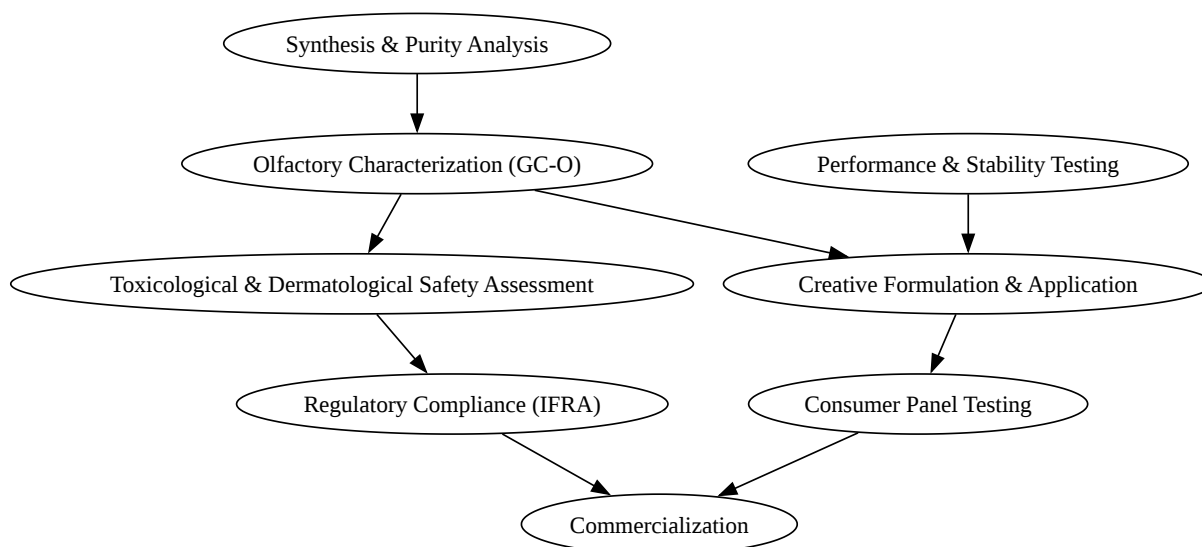
- Prepare a test sample by incorporating **2-Methyl-2-phenylpentanal** at a typical concentration (e.g., 0.5% w/w) into the product base.
- Aging Conditions:
  - Store aliquots of both the control and test samples under various conditions:
    - Elevated temperature (e.g., 40°C) to accelerate aging.
    - Room temperature (e.g., 25°C) as a reference.
    - Exposure to UV light to assess photodegradation.
- Evaluation Timeline: Evaluate the samples at regular intervals (e.g., initial, 1 week, 4 weeks, 8 weeks, 12 weeks).
- Analytical Evaluation:
  - Use gas chromatography-mass spectrometry (GC-MS) to quantify the concentration of **2-Methyl-2-phenylpentanal** over time and to identify any degradation products.
- Sensory Evaluation:
  - A trained sensory panel will evaluate the odor of the aged samples compared to the initial samples.
  - Panelists should assess changes in odor intensity, character, and the emergence of any off-notes.
- Data Analysis: Plot the concentration of **2-Methyl-2-phenylpentanal** as a function of time for each storage condition. Correlate the analytical data with the sensory evaluation results to determine the stability of the fragrance ingredient.



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## Logical Relationships in Fragrance Development

The evaluation of a new fragrance ingredient like **2-Methyl-2-phenylpentanal** follows a structured process from initial characterization to final application.



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## Conclusion

While direct data on **2-Methyl-2-phenylpentanal** is scarce, a systematic evaluation based on the protocols outlined in this document will enable fragrance researchers to thoroughly characterize its properties. The inferred olfactory profile suggests it could be a valuable addition to the perfumer's palette, particularly for creating novel floral, green, and woody fragrances. The provided experimental workflows for sensory analysis and stability testing offer a robust framework for its assessment.

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